

A Head-to-Head Comparison of Commercially Available Galectin-9 ELISA Kits

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Compound of Interest

Compound Name: **Gal 9**

Cat. No.: **B1576564**

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For researchers, scientists, and drug development professionals navigating the landscape of Galectin-9 quantification, selecting the optimal ELISA kit is a critical first step. This guide provides an objective, data-driven comparison of five prominent commercial Galectin-9 ELISA kits, offering insights into their performance characteristics and experimental protocols to inform your selection process.

This comparison guide delves into the specifics of Galectin-9 ELISA kits from leading manufacturers: Abcam, RayBiotech, Invitrogen (Thermo Fisher Scientific), R&D Systems (a Bio-Techne brand), and Proteintech. The analysis is based on manufacturer-provided data and available independent research to offer a comprehensive overview.

Performance Characteristics at a Glance

A summary of the key quantitative performance characteristics of each ELISA kit is presented below, allowing for a rapid side-by-side comparison. It is important to note that performance can vary based on sample type and experimental conditions.

Feature	Abcam (ab273161)	RayBiotech (EI-1183)	Invitrogen (EH206RB)	R&D Systems (DGAL90)	Proteintech (KE00175)
Sensitivity	≤ 8 pg/mL[1]	36.86 pg/mL	36 pg/mL[2]	28 pg/mL[3]	3.9 pg/mL[4]
Assay Range	15.6 - 500 pg/mL[1]	36.86 - 9000 pg/mL	36.86 - 9000 pg/mL[2]	156 - 10,000 pg/mL[3]	31.25 - 2000 pg/mL or 62.5 - 4000 pg/mL[4]
Sample Types	Cell culture supernatant, Plasma, Serum[1]	Cell Culture Supernatants, , Plasma, Serum	Serum, Plasma, Supernatant[2]	Serum, EDTA Plasma, Heparin Plasma, Saliva, Urine, Human Milk[3]	Serum, Plasma, Human milk, Urine[4]
Assay Time	3h 45m[1]	~4h	4h 45m[2]	4.5 hours[3]	Not specified
Assay Type	Sandwich ELISA[1]	Sandwich ELISA	Sandwich ELISA[2]	Solid Phase Sandwich ELISA[3]	Sandwich ELISA[4]

Critical Consideration: Detection of Intact vs. Degraded Galectin-9

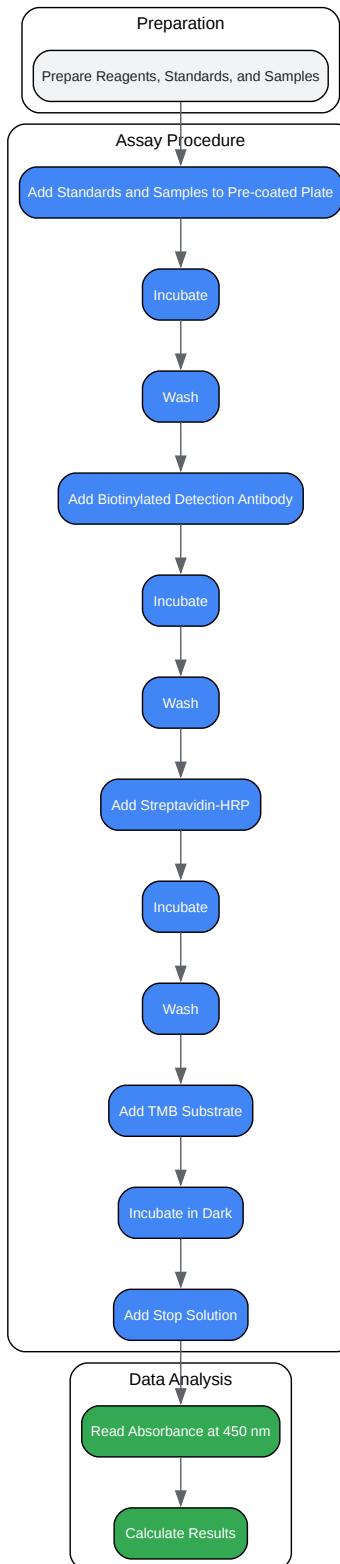
A pivotal aspect of Galectin-9 quantification is the antibody's ability to distinguish between the intact, functional protein and its degraded forms. An independent study comparing the R&D Systems' ELISA kit with another commercially available kit (GalPharma) revealed a significant discrepancy in measured plasma Galectin-9 concentrations. The study reported that the R&D Systems' kit showed aberrantly enhanced reactivity to degraded Galectin-9, leading to a 50-fold higher median concentration measurement compared to the GalPharma ELISA, which selectively detected intact Galectin-9. This suggests that the presence of even small amounts of degraded Galectin-9 in a sample could lead to an overestimation of the biologically active

protein when using the R&D Systems kit. As Galectin-9 is known to be a fragile protein, this is a critical consideration for researchers, especially when analyzing clinical samples where protein degradation can occur.

Experimental Protocols: A General Overview

All the compared ELISA kits are based on the sandwich immunoassay principle. The following provides a generalized experimental workflow. However, it is imperative to consult the specific protocol provided with each kit for detailed instructions, as incubation times, reagent volumes, and preparation steps may vary.

Generalized Sandwich ELISA Workflow

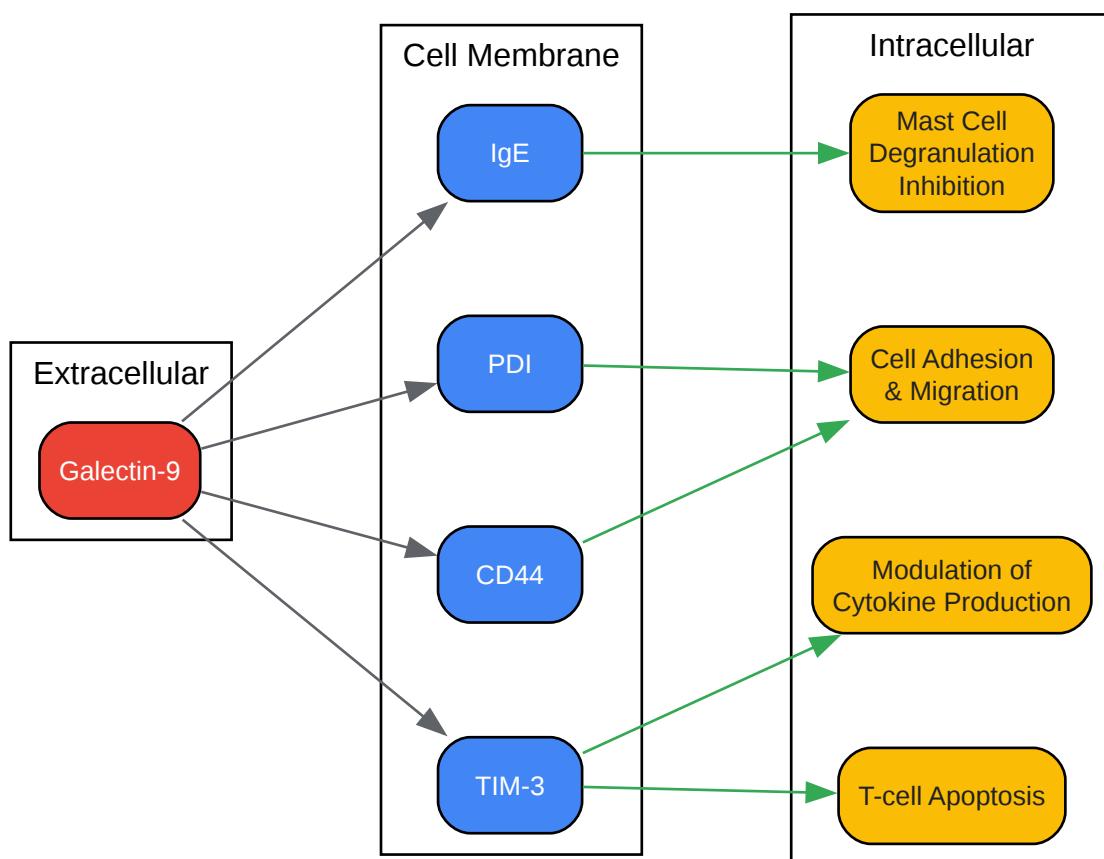
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Caption: A generalized workflow for the sandwich ELISA technique used in the compared Galectin-9 kits.

The Galectin-9 Signaling Axis: A Complex Network

Galectin-9 exerts its diverse biological functions through interactions with various cell surface receptors, with the most well-characterized being T-cell immunoglobulin and mucin-domain containing-3 (TIM-3). The Galectin-9/TIM-3 pathway plays a crucial role in regulating immune responses, including T-cell apoptosis and the modulation of cytokine production.[\[5\]](#)[\[6\]](#)[\[7\]](#) Beyond TIM-3, Galectin-9 can also interact with other molecules such as CD44, protein disulfide isomerase (PDI), and IgE, leading to a wide array of cellular effects.

Key Signaling Pathways of Galectin-9



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Caption: An overview of the major signaling interactions of extracellular Galectin-9 with its receptors.

Conclusion

The selection of a Galectin-9 ELISA kit should be guided by the specific requirements of the research, including the required sensitivity, the sample type being analyzed, and the importance of distinguishing between intact and degraded forms of the protein. While manufacturers' data provides a useful baseline, the independent finding regarding the R&D Systems kit's reactivity highlights the importance of critical evaluation and, where possible, independent validation of an ELISA kit's performance in the specific context of your research. This guide serves as a starting point to aid in this critical decision-making process, empowering researchers to generate accurate and reliable data in the study of Galectin-9.

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